

Introduction: The Significance of Sterically Hindered Boronic Acids

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Compound of Interest

Compound Name: (4-Ethoxy-2,6-dimethylphenyl)boronic acid

CAS No.: 1315342-15-4

Cat. No.: B1419114

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Boronic acids and their derivatives have become indispensable tools in organic chemistry, largely due to their pivotal role in the Suzuki-Miyaura cross-coupling reaction for the formation of carbon-carbon bonds.[1][2] Their stability, low toxicity, and functional group tolerance make them highly valuable building blocks in the synthesis of complex molecules, ranging from pharmaceuticals to advanced materials.[3][4]

(4-Ethoxy-2,6-dimethylphenyl)boronic acid is a member of the sterically hindered arylboronic acid family. The presence of two methyl groups ortho to the boronic acid moiety imparts unique reactivity and selectivity in cross-coupling reactions.[5] These ortho-substituents can influence the rate of transmetalation and reductive elimination steps in the catalytic cycle, often leading to specific stereochemical outcomes and enabling the synthesis of atropisomeric compounds.[5] The ethoxy group at the para-position further modulates the electronic properties of the aromatic ring, making this reagent a subject of interest for fine-tuning molecular architectures.

Physicochemical Properties

A summary of the key properties of **(4-Ethoxy-2,6-dimethylphenyl)boronic acid** is presented below for quick reference.

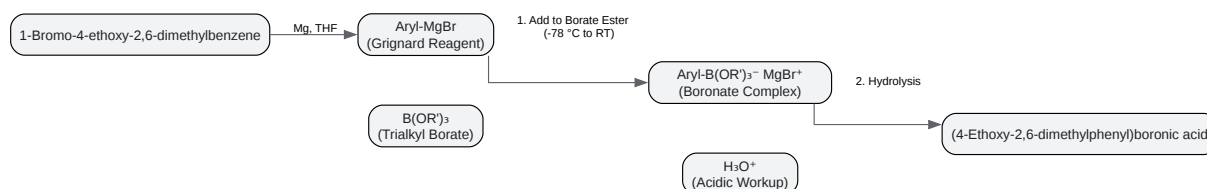
Property	Value
CAS Number	1315342-15-4[6][7]
Molecular Formula	C ₁₀ H ₁₅ BO ₃ [8]
Molecular Weight	194.04 g/mol [9][10]
Appearance	White to off-white solid/crystalline powder[9]
Linear Formula	C ₁₀ H ₁₅ BO ₃

Synthesis and Purification Strategies

General Synthetic Pathway

Arylboronic acids are typically synthesized via the reaction of an organometallic reagent, such as a Grignard or organolithium species, with a trialkyl borate ester, followed by acidic hydrolysis.[11][12] For **(4-Ethoxy-2,6-dimethylphenyl)boronic acid**, the synthesis would logically proceed from the corresponding aryl bromide.

The causality behind this multi-step process is rooted in fundamental organometallic chemistry. The formation of the Grignard reagent (Aryl-MgBr) inverts the polarity of the aromatic carbon, transforming it into a potent nucleophile. This nucleophilic carbon then attacks the electrophilic boron atom of the trialkyl borate (e.g., trimethyl borate or triisopropyl borate). The resulting boronate ester intermediate is then carefully hydrolyzed under acidic conditions to yield the final boronic acid product.[12]



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Caption: General synthesis of arylboronic acids via Grignard formation and reaction with a borate ester.

Purification: A Critical Step for Reactivity

The purity of boronic acids is paramount for successful cross-coupling reactions, as impurities can deactivate the catalyst or lead to unwanted side reactions. Boronic acids are known to be challenging to purify via standard column chromatography on silica gel due to their propensity to streak or decompose.[13][14] However, several effective methods have been developed.

Self-Validating Purification Protocols:

- **Recrystallization:** For many arylboronic acids, recrystallization from a suitable solvent system (e.g., hot water, ethanol, or mixed solvents like ethyl acetate/hexane) is the simplest and most effective method.[13][15] The choice of solvent is critical and must be determined empirically.
- **Acid/Base Extraction:** Boronic acids are weakly acidic and can be converted to their corresponding boronate salts with a base.[16] A common protocol involves dissolving the crude product in an organic solvent (e.g., diethyl ether) and extracting with an aqueous base (e.g., NaOH). The aqueous layer, containing the boronate salt, is then washed with an organic solvent to remove non-acidic impurities. Finally, the aqueous layer is acidified (e.g., with HCl) to precipitate the pure boronic acid, which can be collected by filtration or extracted into a fresh organic phase.[16] This method provides a self-validating system, as only the desired acidic compound will shuttle between the aqueous and organic phases.

- **Diethanolamine Adduct Formation:** A highly effective method for purifying boronic acids that are difficult to crystallize is the formation of a stable, crystalline diethanolamine adduct.^[14]^[15] The crude boronic acid is treated with diethanolamine in a solvent like ether, causing the adduct to precipitate. The crystalline solid can be collected and washed. The free boronic acid is then regenerated by treating the adduct with an acid and extracting it into an organic solvent.^[14]
- **Specialized Chromatography:** If chromatography is necessary, alternatives to standard silica gel are recommended. Reverse-phase chromatography (C18) can be effective, although some compounds may still exhibit poor peak shape.^[14] Another approach is to use silica gel impregnated with boric acid to suppress the decomposition of the pinacol boronic esters, which are common precursors or byproducts.^[17]

Structural Elucidation and Characterization

Confirming the identity and purity of **(4-Ethoxy-2,6-dimethylphenyl)boronic acid** requires a suite of analytical techniques.

- **NMR Spectroscopy:** Nuclear Magnetic Resonance is the most powerful tool for structural characterization.
 - ¹H NMR: Provides information on the proton environment. Expected signals would include aromatic protons, the ethoxy group (a quartet and a triplet), and the two methyl groups (a singlet).
 - ¹³C NMR: Shows the carbon skeleton of the molecule.
 - ¹¹B NMR: This technique is particularly diagnostic for boron-containing compounds.^[18] The chemical shift in ¹¹B NMR can confirm the trivalent (sp²) hybridization state of the boron atom in the boronic acid and can be used to study its interactions and reactions, such as the formation of boronate esters.^[19]^[20]
- **Mass Spectrometry (MS):** Used to confirm the molecular weight of the compound.
- **Infrared (IR) Spectroscopy:** Can identify characteristic functional groups, such as the O-H stretch of the boronic acid and C-O stretches of the ether.

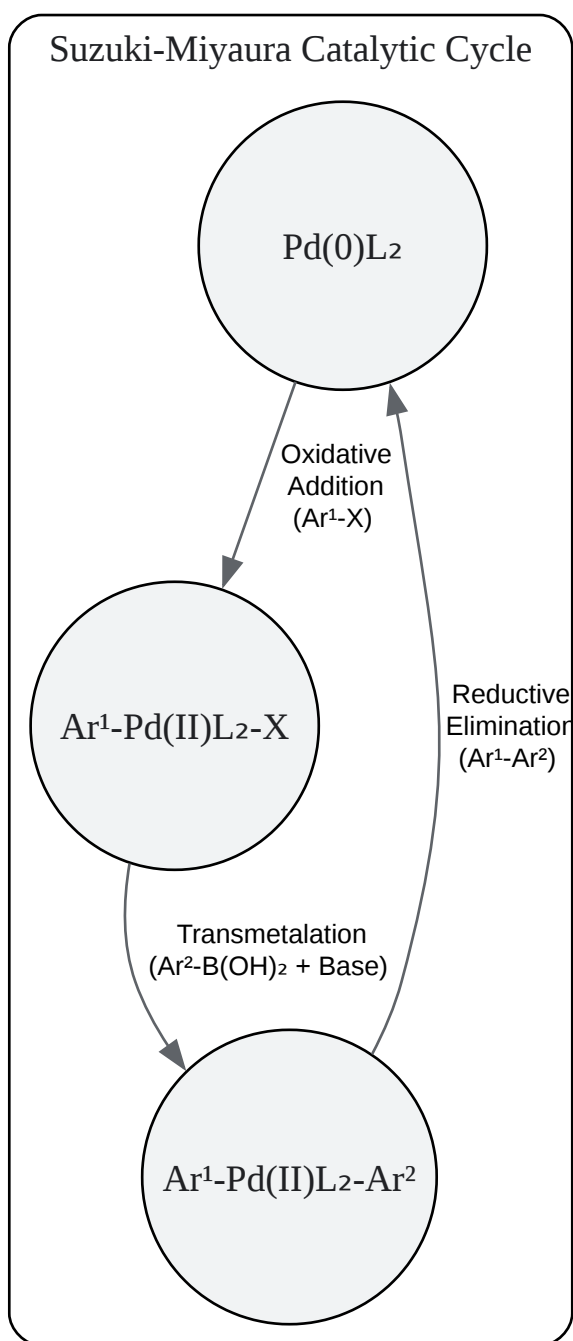
Core Application: The Suzuki-Miyaura Cross-Coupling Reaction

The primary utility of **(4-Ethoxy-2,6-dimethylphenyl)boronic acid** lies in its application as a coupling partner in the Suzuki-Miyaura reaction. This palladium-catalyzed process is one of the most robust methods for forming C(sp²)-C(sp²) bonds.[\[21\]](#)

The Catalytic Cycle: A Mechanistic Overview

The reaction mechanism is a well-established catalytic cycle involving three key steps:[\[21\]](#)

- **Oxidative Addition:** The active Pd(0) catalyst reacts with an organohalide (Ar¹-X) to form a Pd(II) intermediate. The rate of this step is dependent on the nature of the halide (I > Br > Cl) and the electronic properties of the aryl group.
- **Transmetalation:** The boronic acid (Ar²-B(OH)₂), activated by a base, transfers its organic group to the palladium center, displacing the halide and forming a new Pd(II)-di-organo complex. The base (e.g., K₂CO₃, Cs₂CO₃, K₃PO₄) is crucial for activating the boronic acid by forming a more nucleophilic "ate" complex [Ar²-B(OH)₃]⁻.[\[22\]](#)
- **Reductive Elimination:** The two organic groups on the palladium center couple and are eliminated from the metal, forming the desired biaryl product (Ar¹-Ar²) and regenerating the Pd(0) catalyst, which re-enters the cycle.



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Caption: The catalytic cycle of the Suzuki-Miyaura cross-coupling reaction.

Field-Proven Experimental Protocol

The following is a representative, self-validating protocol for a Suzuki-Miyaura coupling reaction. The exact conditions, particularly the choice of catalyst, ligand, base, and solvent,

may require optimization for specific substrates.

Objective: To couple **(4-Ethoxy-2,6-dimethylphenyl)boronic acid** with an aryl bromide.

Materials:

Reagent	M.W.	Amount	Moles	Equiv.
Aryl Bromide (Ar-Br)	-	-	1.0 mmol	1.0
(4-Ethoxy-2,6-dimethylphenyl)boronic acid	194.04	233 mg	1.2 mmol	1.2
Pd(PPh ₃) ₄	1155.56	23 mg	0.02 mmol	0.02
K ₂ CO ₃ (anhydrous)	138.21	415 mg	3.0 mmol	3.0
Dioxane	-	8 mL	-	-
Water	-	2 mL	-	-

Step-by-Step Procedure:

- Inert Atmosphere Setup: To a flame-dried Schlenk flask equipped with a magnetic stir bar, add the aryl bromide (1.0 mmol), **(4-Ethoxy-2,6-dimethylphenyl)boronic acid** (1.2 mmol), Pd(PPh₃)₄ (0.02 mmol), and K₂CO₃ (3.0 mmol).
- Degassing: Seal the flask with a septum, then evacuate and backfill with an inert gas (e.g., Argon or Nitrogen). Repeat this cycle three times to ensure all oxygen is removed. The removal of oxygen is critical as it can oxidize the Pd(0) catalyst, rendering it inactive.
- Solvent Addition: Add the degassed dioxane (8 mL) and degassed water (2 mL) via syringe. The biphasic solvent system is common and facilitates the dissolution of both the organic substrates and the inorganic base.[\[23\]](#)

- Reaction: Heat the reaction mixture to 90-100 °C with vigorous stirring. Monitor the reaction progress by TLC or GC-MS. The reaction is typically complete within 4-12 hours.[23][24]
- Workup: Cool the reaction to room temperature. Dilute with ethyl acetate (20 mL) and water (20 mL). Separate the organic layer. Wash the organic layer with brine (2 x 20 mL), dry over anhydrous Na₂SO₄, filter, and concentrate under reduced pressure.
- Purification: Purify the crude product by flash column chromatography on silica gel using an appropriate eluent system (e.g., hexane/ethyl acetate gradient) to afford the pure biaryl product.

Role in Medicinal Chemistry

The boronic acid functional group is not merely a synthetic handle; it is a recognized pharmacophore.[25][26] The vacant p-orbital on the boron atom allows it to form reversible covalent bonds with biological nucleophiles, such as the hydroxyl groups of serine residues in enzyme active sites.[3] This property has been exploited in the design of enzyme inhibitors. The landmark approval of the proteasome inhibitor Bortezomib (Velcade®), a dipeptidyl boronic acid, for treating multiple myeloma, catalyzed a surge of interest in boron-containing compounds in drug discovery.[3][25]

(4-Ethoxy-2,6-dimethylphenyl)boronic acid serves as a valuable building block for introducing a sterically defined, electronically modulated aryl moiety into potential drug candidates. The structural rigidity and substitution pattern can be used to probe and optimize interactions within a target's binding pocket, potentially improving potency, selectivity, and pharmacokinetic properties.[4]

Safety and Handling

As with all laboratory chemicals, **(4-Ethoxy-2,6-dimethylphenyl)boronic acid** should be handled with appropriate care.

- Hazard Classification: The compound is generally classified as causing skin and serious eye irritation.[27][28] It may also cause respiratory irritation and may be harmful if swallowed.[29][30]

- Personal Protective Equipment (PPE): Always wear protective gloves, safety glasses or goggles, and a lab coat.[31] Handle in a well-ventilated area or a chemical fume hood to avoid inhaling dust.[27][31]
- Storage: Store in a tightly closed container in a cool, dry place.[28][31] Boronic acids can be susceptible to dehydration to form boroxines, so proper storage is important to maintain their integrity.
- First Aid:
 - Eyes: Immediately rinse with plenty of water for at least 15 minutes.[29][30]
 - Skin: Wash off with soap and plenty of water.[29][30]
 - Inhalation: Move the person to fresh air.[29][30]
 - Ingestion: Rinse mouth with water and seek medical attention.[29]

Always consult the most recent Safety Data Sheet (SDS) from the supplier before use.[27][28][29][30][31]

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